

# molecular weight and formula of iron bisglycinate

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## Compound of Interest

Compound Name: Iron bisglycinate

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## An In-depth Technical Guide to the Molecular Properties of Iron Bisglycinate

This guide provides a comprehensive overview of the molecular formula, weight, structure, and synthesis of **iron bisglycinate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Molecular Properties

**Iron bisglycinate** is an iron-amino acid chelate, a nutraceutical ingredient used as a source of dietary iron. It is formed by the reaction of one molecule of ferrous iron ( $\text{Fe}^{2+}$ ) with two molecules of the amino acid glycine.<sup>[1][2]</sup> This chelation process results in a stable complex where the iron is protected from inhibitors of absorption.<sup>[1][3]</sup>

## Molecular Formula and Weight

The most commonly cited chemical formula for the anhydrous form of ferrous bisglycinate is  $\text{C}_4\text{H}_8\text{FeN}_2\text{O}_4$ .<sup>[1][2][3][4][5]</sup> The corresponding molecular weight is consistently reported as 203.96 g/mol.<sup>[1][2][3][4][5][6][7][8]</sup>

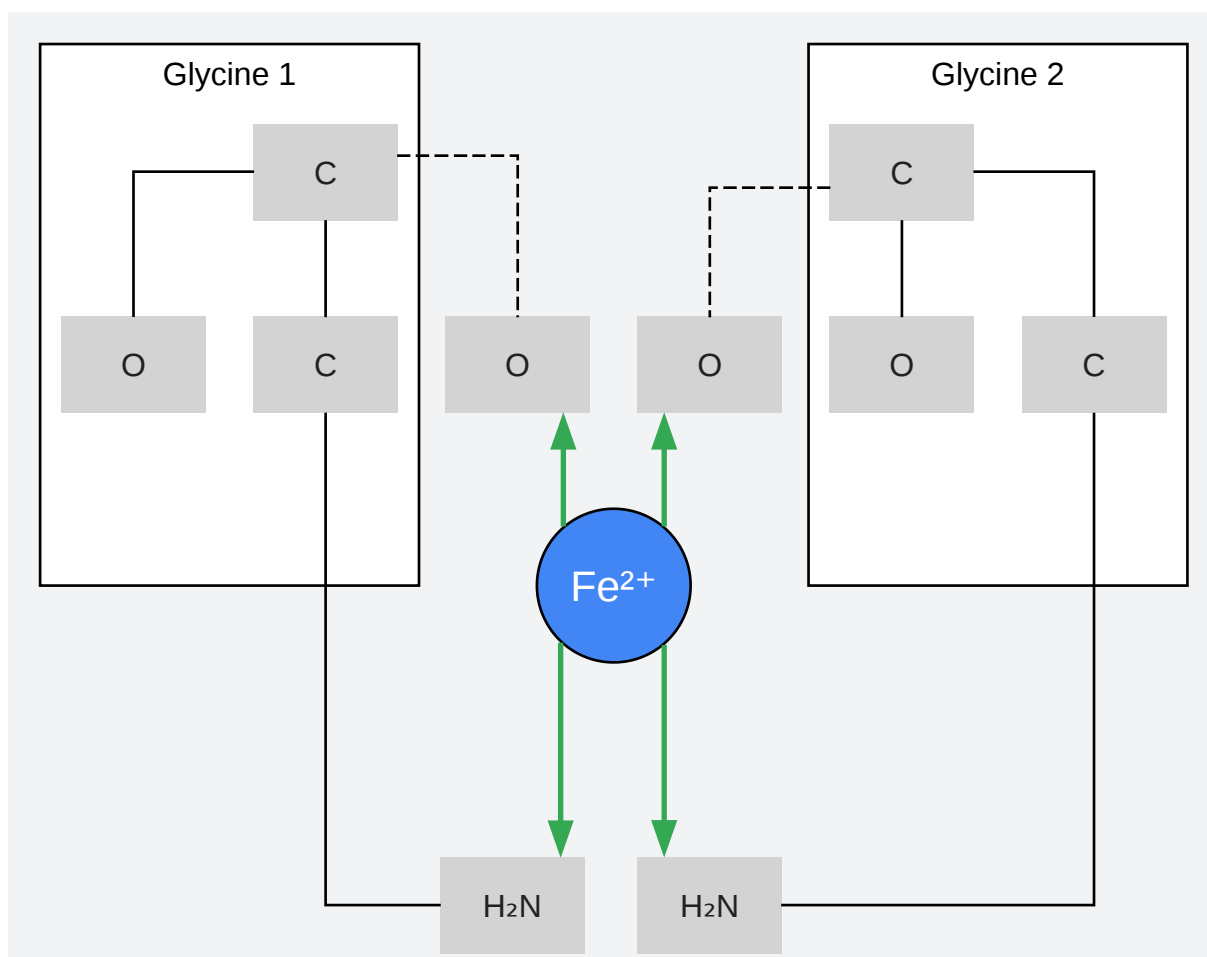
Some databases may list a formula of  $\text{C}_4\text{H}_{10}\text{FeN}_2\text{O}_4$  with a molecular weight of approximately 205.98 g/mol, which likely accounts for the hydrated form or a different ionic state of the compound.<sup>[9]</sup> However, the anhydrous form with a molecular weight of ~204 g/mol is the industry and research standard.<sup>[10]</sup>

Table 1: Quantitative Data for Ferrous Bisglycinate

Property	Value	Source(s)
Chemical Name	Iron(II) bisglycinate; Ferrous bisglycinate	[3][4]
CAS Number	20150-34-9	[1][3][4][5]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> FeN <sub>2</sub> O <sub>4</sub>	[1][2][3][4][5]
Molecular Weight	203.96 g/mol	[1][2][3][4][5][6][7][8]
Appearance	Greenish-brown powder	[2][4]
Iron Content	Approx. 20%	[4]

## Chemical Structure

Ferrous bisglycinate is a chelate where the central ferrous iron atom is covalently bonded to two glycine molecules.[1] The iron atom binds to both the alpha-amino group and the carboxyl group of each glycine molecule, forming two stable five-membered heterocyclic rings.[1][10] This structure gives the molecule high stability and protects the iron from interactions within the gastrointestinal tract, leading to higher bioavailability compared to inorganic iron salts.[1][2] Some descriptions suggest an octahedral structure where two water molecules are also coordinated to the central iron atom.[3]



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Figure 1: Chemical structure of Ferrous Bisglycinate.

## Experimental Protocols

The synthesis and characterization of **iron bisglycinate** can be performed through several established methods.

## Synthesis Methodologies

Protocol 1: Synthesis from Ferrous Sulfate[11]

- **Dissolution:** Dissolve 4 grams of ferrous sulfate (containing 20% Fe(II)) in 14.0 g of water with stirring.
- **Glycine Addition:** Add 2.2 grams of glycine to the solution and continue stirring for 30 minutes.

- **Precipitation:** Add 1 gram of calcium oxide to the aqueous solution and stir until fully dissolved.
- **Formation:** The dissolution of calcium oxide leads to the formation of a calcium sulfate precipitate and approximately 3 grams of ferrous bisglycinate chelate.
- **Isolation:** The product can be isolated from the precipitate through appropriate separation techniques.

#### Protocol 2: Synthesis from Ferrous Oxide[\[12\]](#)

- **Reactant Preparation:** Prepare an aqueous solution by reacting one mole of ferrous oxide with two moles of sodium glycinate. Citric acid is used as a stabilizing agent.
- **Reaction:** The mixture is brought to 55-60°C and allowed to react for 1 hour to form ferrous bisglycinate.
- **Drying:** The resulting solution is typically spray-dried to obtain the final powdered product.

#### Protocol 3: Synthesis from Ferrous Carbonate[\[13\]](#)

- **Reaction Setup:** Glycine and ferrous carbonate are used as the primary raw materials.
- **Optimized Conditions:** The reaction is carried out under the following optimized conditions:
  - pH: 5.5 - 6.0
  - Glycine to Iron Molar Ratio: 2:1
  - Reaction Temperature: 80°C
  - Antioxidant: Added at 10% of the glycine weight.
- **Yield:** This method reportedly produces ferrous glycinate monohydrate with a high chelation ratio and yield.

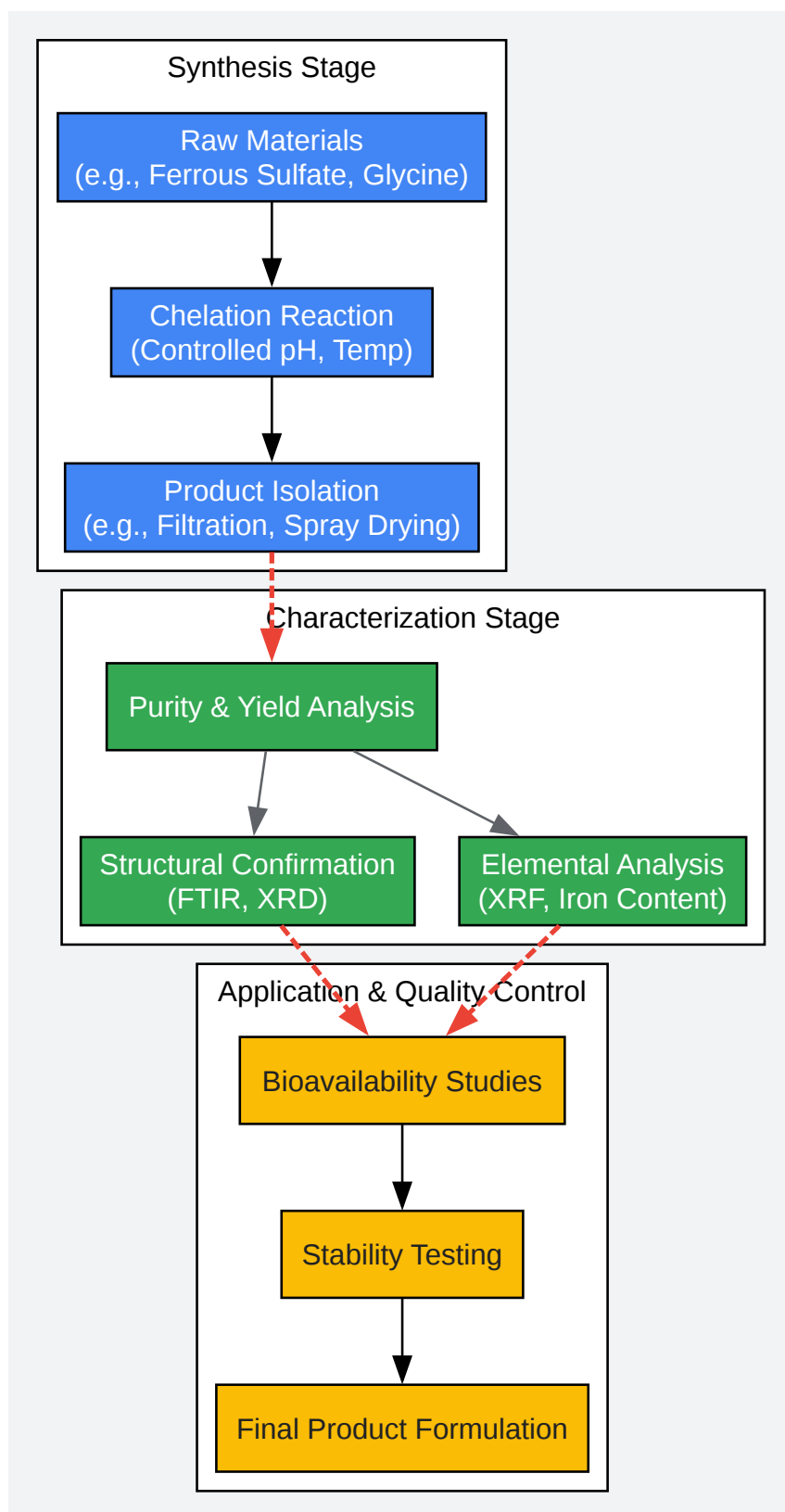
## Characterization Techniques

The structural integrity and purity of synthesized **iron bisglycinate** are confirmed using a suite of analytical methods.

- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the formation of the chelate structure by identifying the coordinate covalent bonds between the iron atom and the functional groups of glycine.[\[2\]](#)
- UV-Visible Spectroscopy (UV-Vis): To study the electronic transitions within the molecule and for quantitative analysis.[\[11\]](#)[\[14\]](#)
- X-ray Diffraction (XRD) and Crystallography: To determine the crystalline structure and the spatial arrangement of atoms within the chelate.[\[11\]](#)
- X-ray Fluorescence (XRF): To confirm the elemental composition, particularly the iron content.[\[11\]](#)

## Experimental & Logical Workflows

The development and analysis of **iron bisglycinate** follow a structured workflow from synthesis to final characterization, ensuring the product meets required specifications for use in research and pharmaceutical applications.



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Figure 2: Synthesis and Characterization Workflow for **Iron Bisglycinate**.

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